

5-Bromo-N-methyl-3-nitropyridin-2-amine

literature review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-N-methyl-3-nitropyridin-2-amine

Cat. No.: B1279009

[Get Quote](#)

An In-depth Technical Guide to **5-Bromo-N-methyl-3-nitropyridin-2-amine**

Introduction

5-Bromo-N-methyl-3-nitropyridin-2-amine is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its structure, featuring a bromine atom, a nitro group, and a methylamino group on the pyridine core, makes it a versatile intermediate for the synthesis of more complex molecules.^{[1][2]} The presence of these functional groups allows for a variety of chemical transformations, including nucleophilic substitution, reduction of the nitro group, and cross-coupling reactions.^[1] This guide provides a comprehensive overview of the available literature on **5-Bromo-N-methyl-3-nitropyridin-2-amine**, including its chemical properties, a plausible synthesis pathway with detailed experimental protocols, and a discussion of its potential applications based on the activities of related compounds.

Chemical and Physical Properties

The physicochemical properties of **5-Bromo-N-methyl-3-nitropyridin-2-amine** and its immediate precursor, 2-Amino-5-bromo-3-nitropyridine, are summarized below.

Table 1: Physicochemical Properties of **5-Bromo-N-methyl-3-nitropyridin-2-amine**

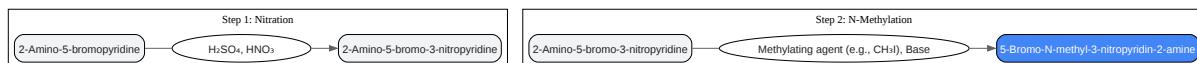
Property	Value	Reference
CAS Number	70232-59-6	[3] [4]
Molecular Formula	C ₆ H ₆ BrN ₃ O ₂	[4]
Molecular Weight	232.03 g/mol	[4]
Appearance	Solid	[4]
InChI	1S/C6H6BrN3O2/c1-8-6-5(10(11)12)2-4(7)3-9-6/h2-3H,1H3,(H,8,9)	[4]
InChI Key	KOPIJZGJPUGTHU-UHFFFAOYSA-N	[4]
SMILES	CNc1ncc(Br)cc1--INVALID-LINK--=O	[4]

Table 2: Physicochemical Properties of 2-Amino-5-bromo-3-nitropyridine

Property	Value	Reference
CAS Number	6945-68-2	[5]
Molecular Formula	C ₅ H ₄ BrN ₃ O ₂	
Molecular Weight	218.01 g/mol	
Appearance	Yellow to light-brown powder	
Melting Point	205-208 °C	[2]
InChI	1S/C5H4BrN3O2/c6-3-1-4(9(10)11)5(7)8-2-3/h1-2H,(H2,7,8)	[6]
InChI Key	QOOCOFOGYRQPPN-UHFFFAOYSA-N	[6]
SMILES	C1=C(C=NC(=C1--INVALID-LINK--[O-])N)Br	[6]

Synthesis Pathway

A plausible synthetic route to **5-Bromo-N-methyl-3-nitropyridin-2-amine** involves a two-step process starting from the commercially available 2-amino-5-bromopyridine. The first step is the nitration of the pyridine ring, followed by the selective N-methylation of the amino group.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **5-Bromo-N-methyl-3-nitropyridin-2-amine**.

Experimental Protocols

Step 1: Synthesis of 2-Amino-5-bromo-3-nitropyridine

This procedure is adapted from the nitration of 2-amino-5-bromopyridine.[2][7]

- Materials: 2-amino-5-bromopyridine, concentrated sulfuric acid (98%), fuming nitric acid, ice, 40% sodium hydroxide solution.
- Procedure:
 - In a flask equipped with a stirrer and a dropping funnel, and cooled in an ice bath, add 500 mL of concentrated sulfuric acid.
 - Slowly add 86.5 g (0.5 mole) of 2-amino-5-bromopyridine to the sulfuric acid, ensuring the temperature remains low.
 - Once the addition is complete, slowly add a nitrating mixture of concentrated sulfuric and nitric acid, keeping the temperature between 0-5 °C.[2]

- After the addition is complete, stir the reaction mixture at low temperature for an additional 2-3 hours.
- Pour the reaction mixture onto crushed ice and neutralize with a 40% sodium hydroxide solution.
- The yellow precipitate of 2-amino-5-bromo-3-nitropyridine is collected by filtration, washed with water until the washings are neutral, and dried.[\[7\]](#)

Step 2: Synthesis of **5-Bromo-N-methyl-3-nitropyridin-2-amine**

This is a general procedure for the N-methylation of an amino group.

- Materials: 2-amino-5-bromo-3-nitropyridine, a suitable solvent (e.g., DMF or THF), a base (e.g., NaH or K_2CO_3), and a methylating agent (e.g., methyl iodide or dimethyl sulfate).
- Procedure:
 - Dissolve 2-amino-5-bromo-3-nitropyridine in a suitable aprotic solvent in a flask under an inert atmosphere (e.g., nitrogen or argon).
 - Add a slight excess of a base (e.g., sodium hydride) to deprotonate the amino group.
 - Slowly add one equivalent of the methylating agent (e.g., methyl iodide) to the reaction mixture.
 - Stir the reaction at room temperature and monitor its progress using thin-layer chromatography (TLC).
 - Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
 - Purify the crude product by column chromatography to obtain **5-Bromo-N-methyl-3-nitropyridin-2-amine**.

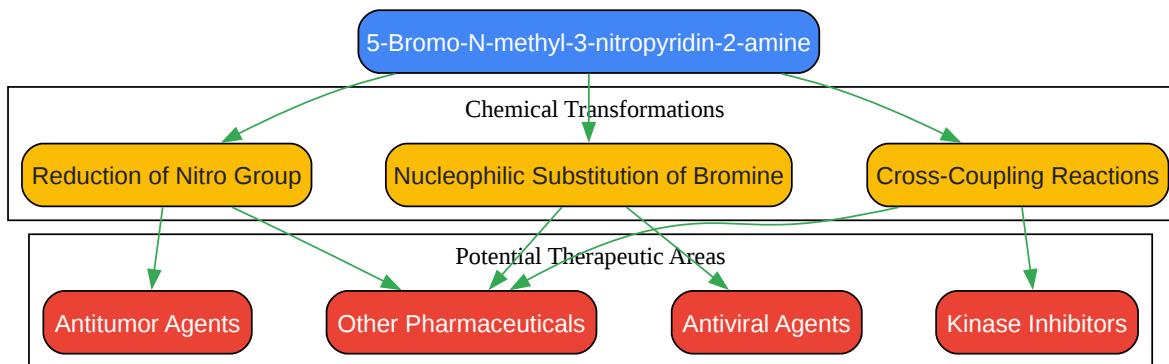
Potential Applications and Biological Relevance

While no specific biological activities for **5-Bromo-N-methyl-3-nitropyridin-2-amine** have been reported, the broader class of nitropyridine derivatives is of significant interest in medicinal chemistry.^[1] These compounds serve as crucial intermediates in the synthesis of various biologically active molecules.^[8]

Nitropyridine derivatives have been investigated for a range of therapeutic applications, including:

- Antitumor agents^[1]
- Antiviral compounds^[1]
- Anti-neurodegenerative agents^[1]
- Janus kinase 2 (JAK2) inhibitors^[9]
- Antimalarial agents^[9]
- Anticancer agents^[9]

The nitro group in these compounds can be readily reduced to an amino group, which can then be further functionalized, providing access to a wide range of chemical diversity.^[1]



[Click to download full resolution via product page](#)

Caption: Potential derivatization and applications of the core compound.

Conclusion

5-Bromo-N-methyl-3-nitropyridin-2-amine is a valuable synthetic intermediate with significant potential for use in drug discovery and development. While direct biological data on this specific compound is scarce in the public domain, the well-established biological activities of related nitropyridine derivatives suggest that it could serve as a key building block for novel therapeutic agents. The synthetic pathway outlined in this guide provides a practical approach for its preparation, enabling further investigation into its chemical reactivity and potential applications in various fields of chemical and pharmaceutical research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-2-chloro-N-methyl-3-nitropyridin-4-amine|CAS 1956341-62-0 [benchchem.com]
- 2. nbino.com [nbino.com]
- 3. (5-BROMO-3-NITRO-PYRIDIN-2-YL)-METHYL-AMINE | 70232-59-6 [chemicalbook.com]
- 4. 5-Bromo-N-methyl-3-nitropyridin-2-amine AldrichCPR 70232-59-6 [sigmaaldrich.com]
- 5. 6945-68-2|5-Bromo-3-nitropyridin-2-amine|BLD Pharm [bldpharm.com]
- 6. 2-Amino-5-bromo-3-nitropyridine | C5H4BrN3O2 | CID 138878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. chemimpex.com [chemimpex.com]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Bromo-N-methyl-3-nitropyridin-2-amine literature review]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1279009#5-bromo-n-methyl-3-nitropyridin-2-amine-literature-review>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com